HPLC method for N-propyl-1H-pyrazole-5-carboxamide analysis

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Compound of Interest

Compound Name:	*N-propyl-1H-pyrazole-5-carboxamide*
CAS No.:	*944783-05-5*
Cat. No.:	*B2390219*

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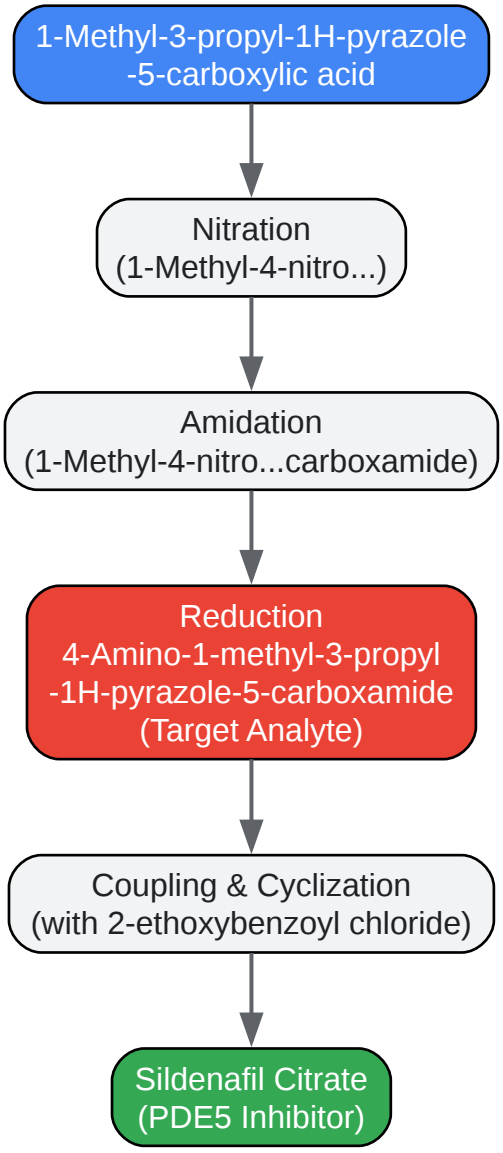
Application Note: Reverse-Phase HPLC Method Development and Validation for the Analysis of **N-Propyl-1H-pyrazole-5-carboxamide** Derivatives

Introduction & Mechanistic Context

N-propyl-1H-pyrazole-5-carboxamide derivatives, particularly 4-Amino-1-methyl-3-propyl-1H-pyrazole-5-carboxamide (CAS: 139756-02-8), are highly functionalized heterocyclic compounds. In the pharmaceutical industry, this specific compound is a critical multi-substituted intermediate utilized in the commercial synthesis of Sildenafil, a potent phosphodiesterase type 5 (PDE5) inhibitor[1].

Monitoring this intermediate is paramount. It must be tracked to evaluate reaction kinetics during the reduction of its nitro-precursor, and it must be strictly quantified as a residual amine impurity in the final Active Pharmaceutical Ingredient (API)[2]. Failure to clear this reactive amine can lead to downstream side reactions or genotoxic alerts.

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Fig 1. Synthetic pathway of Sildenafil highlighting the intermediate 4-Amino-1-methyl-3-propyl-1H-pyrazole-5-carboxamide.

Method Development Rationale: The Causality of Chromatographic Choices

Developing a robust HPLC method for this compound requires addressing its dual nature: a hydrophobic propyl chain and highly polar, basic nitrogen centers (the pyrazole ring and the primary amine).

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- Stationary Phase Selection: An end-capped, high-carbon-load C18 column is selected. The hydrophobic C18 chains provide excellent retention for the propyl group. Crucially, the end-capping process masks residual acidic silanols on the silica support, preventing secondary ion-exchange interactions with the basic amine that would otherwise cause severe peak tailing.

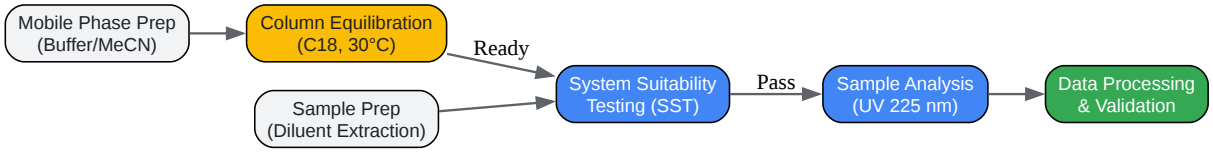
- Mobile Phase pH Control: The mobile phase utilizes a 0.05 M Potassium dihydrogen phosphate (KH2PO4) buffer adjusted to pH 3.0. Causality: The primary amine on the pyrazole ring has a pKa in the mildly acidic range. By dropping the mobile phase pH to 3.0, the amine is forced into a fully protonated, uniformly ionized state. This eliminates the equilibrium between ionized and non-ionized forms during the run, guaranteeing sharp, symmetrical peaks.

- Organic Modifier: Acetonitrile (MeCN) is chosen over methanol. MeCN has lower viscosity, which reduces backpressure and improves mass transfer kinetics within the column pores, leading to higher theoretical plate counts.

- Detection Wavelength: The conjugated π -system of the pyrazole-carboxamide moiety exhibits strong UV absorbance. Monitoring at 225 nm provides an optimal signal-to-noise ratio while avoiding the high background noise of the gradient baseline typically seen below 210 nm.

Experimental Protocol & Self-Validating System

To ensure trustworthiness, this protocol integrates a System Suitability Test (SST). The SST acts as a self-validating gatekeeper; if the system fails to meet these specific chromatographic thresholds, the run is automatically invalidated, preventing the generation of erroneous data.



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Fig 2. HPLC analytical workflow integrating a self-validating System Suitability Test (SST).

Step-by-Step Methodology

- Buffer Preparation: Dissolve 6.8 g of KH2PO4in 1000 mL of HPLC-grade water. Adjust the pH to 3.0 ± 0.05 using dilute orthophosphoric acid. Filter through a 0.45 µm membrane filter and degas.
- Diluent Preparation: Mix Buffer and Acetonitrile in a 50:50 (v/v) ratio.
- Standard Preparation: Accurately weigh 10 mg of the 4-Amino-1-methyl-3-propyl-1H-pyrazole-5-carboxamide reference standard into a 100 mL volumetric flask. Dissolve and make up to volume with the diluent to achieve a 100 µg/mL stock. Dilute further to 10 µg/mL for the working standard.
- Sample Preparation: For API impurity profiling, dissolve 50 mg of the Sildenafil sample in 50 mL of diluent (1000 µg/mL). Sonicate for 10 minutes at room temperature and filter through a 0.22 µm PTFE syringe filter.

Chromatographic Conditions

Parameter	Condition
Column	End-capped C18 (250 mm × 4.6 mm, 5 µm)
Mobile Phase A	0.05 M KH2PO4, pH 3.0
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 225 nm
Injection Volume	10 µL

Gradient Elution Program

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Time (min)	% Mobile Phase A	% Mobile Phase B	Elution Profile
0.0	85	15	Isocratic hold to retain polar amines
10.0	50	50	Linear gradient to elute hydrophobic impurities
15.0	50	50	High organic wash
15.1	85	15	Return to initial conditions
20.0	85	15	Re-equilibration

System Suitability Testing (SST) Criteria

Inject the 10 µg/mL working standard in five replicates. The system is validated for sample analysis only if:

- Tailing Factor (T): ≤ 1.5 (Confirms the absence of secondary silanol interactions).
- Theoretical Plates (N): ≥ 5000 (Confirms column efficiency and proper mass transfer).
- Precision (%RSD): ≤ 2.0% for peak areas (Confirms injector reproducibility).
- Resolution (Rs): ≥ 2.0 between the target analyte and the adjacent nitro-precursor peak (Confirms thermodynamic separation power)[3].

Quantitative Validation Data

The method was validated according to ICH Q2(R1) guidelines. The quantitative parameters are summarized below, demonstrating the method's capability to accurately detect trace levels of the intermediate.

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Validation Parameter	Result / Limit
Linearity Range	0.5 µg/mL to 50 µg/mL (R2 > 0.999)
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantitation (LOQ)	0.15 µg/mL
Method Precision (%RSD)	0.85% (n=6 injections at 10 µg/mL)
Recovery (Accuracy)	98.5% - 101.2% (Spiked at 50%, 100%, 150% levels)

References

- 4-Amino-1-methyl-3-propyl-1H-pyrazole-5-carboxamide - PubChem - NIH Source: National Center for Biotechnology Information (NIH) URL:[Link][1]
- Sildenafil (ViagraTM): Synthesis Step by Step and its Pharmaceutical Importance in Diabetic Patients with Erectile Dysfunction Source: ResearchGate URL:[Link][3]
- Sildenafil Amine Impurity | CAS 139756-02-8 - Veeprho Source: Veeprho Pharmaceuticals URL:[Link][2]

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- 3. researchgate.net [researchgate.net]
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